

Disperse Blue 85 chemical structure and properties

Author: BenchChem Technical Support Team. Date: December 2025

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An In-depth Technical Guide to Disperse Blue 85

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and applications of **Disperse Blue 85**, a significant monoazo dye. The information is tailored for researchers, scientists, and professionals in drug development and related fields, with a focus on delivering precise data and methodologies.

Chemical Identity and Structure

Disperse Blue 85, identified by the CAS Registry Number 12222-83-2, is a single azo class dye.[1] Its chemical name is 2-[[4-[(2-chloro-4,6-dinitrophenyl)azo]-1-naphthalenyl]amino]ethanol. The fundamental structure consists of a substituted azobenzene core, which is characteristic of many disperse dyes.

Molecular Structure:

The structural formula of **Disperse Blue 85** is presented below, illustrating the arrangement of its constituent atoms and functional groups.

A visual representation of the chemical structure would be placed here in a full whitepaper.

Physicochemical Properties

A summary of the key physicochemical properties of **Disperse Blue 85** is provided in the table below. These properties are crucial for understanding its behavior in various applications,



particularly in dyeing processes and for assessing its environmental fate. It is important to note that some of the available data are calculated values.

| Property | Value | Source |
|---------------------|--|-----------|
| Molecular Formula | C18H14CIN5O5 | [1][2][3] |
| Molecular Weight | 415.79 g/mol | [1][2][4] |
| CAS Registry Number | 12222-83-2 | [1][2] |
| Appearance | Dark blue powder | [1] |
| Boiling Point | 677.656 °C at 760 mmHg (Calculated) | [2][4] |
| Flash Point | 363.633 °C (Calculated) | [2][4] |
| Density | 1.551 g/cm³ (Calculated) | [2][4] |
| Water Solubility | Insoluble in water | [1] |

Synthesis Protocol

The manufacturing of **Disperse Blue 85** involves a two-step diazotization and coupling reaction. A detailed experimental protocol, based on the described manufacturing methods, is outlined below.

Experimental Protocol: Synthesis of Disperse Blue 85

Materials:

- 2,4-Dinitro-6-chloroaniline
- N-hydroxyethyl-1-naphthylamine
- Sodium nitrite
- Hydrochloric acid
- Ice

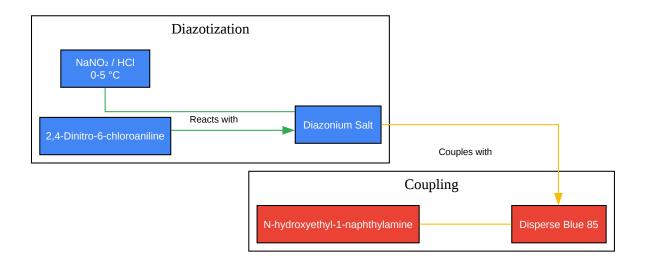


Suitable solvent (e.g., water)

Methodology:

- Diazotization: a. Dissolve a molar equivalent of 2,4-Dinitro-6-chloroaniline in a suitable volume of concentrated hydrochloric acid, cooled in an ice bath to 0-5 °C. b. Slowly add a molar equivalent of a pre-cooled aqueous solution of sodium nitrite to the amine solution while maintaining the temperature between 0-5 °C with constant stirring. c. Continue stirring for an additional 30 minutes to ensure the complete formation of the diazonium salt.
- Coupling Reaction: a. In a separate vessel, dissolve a molar equivalent of N-hydroxyethyl-1-naphthylamine in a suitable solvent. b. Slowly add the freshly prepared diazonium salt solution to the coupling component solution with vigorous stirring. c. Maintain the reaction mixture at a low temperature (0-5 °C) to facilitate the coupling reaction. d. The completion of the reaction is indicated by the formation of a colored precipitate, which is Disperse Blue 85.
- Isolation and Purification: a. Filter the precipitated dye from the reaction mixture. b. Wash the filter cake with cold water to remove any unreacted starting materials and byproducts. c. Dry the purified **Disperse Blue 85** dye in a vacuum oven at an appropriate temperature.

This synthesis process is a standard method for producing azo dyes and is depicted in the workflow diagram below.





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Caption: Synthesis pathway of **Disperse Blue 85**.

Applications and Properties

Disperse Blue 85 is primarily utilized for dyeing polyester and its blended fabrics.[1] It imparts a red-light navy blue color to the fabric.[1] The dye is suitable for high-pressure and high-temperature melt dyeing methods.[1] A key characteristic of disperse dyes like **Disperse Blue 85** is their insolubility in water, which necessitates their application as a fine dispersion.[1]

Toxicological and Environmental Considerations

While specific toxicological data for **Disperse Blue 85** is not extensively detailed in the provided search results, disperse dyes as a class can present environmental challenges due to their low water solubility and potential for bioaccumulation. The release of dye effluents from textile manufacturing processes is a source of water pollution. Some disperse dyes have been identified as potential allergens, causing contact dermatitis in sensitive individuals. Therefore, proper handling and wastewater treatment are crucial in industrial settings where **Disperse Blue 85** is used.

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- To cite this document: BenchChem. [Disperse Blue 85 chemical structure and properties].
 BenchChem, [2025]. [Online PDF]. Available at:



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